

safety and handling precautions for 5-Nitro-2-pyridineacetonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Nitro-2-pyridineacetonitrile

Cat. No.: B056153

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 5-Nitro-2-pyridineacetonitrile

This guide provides comprehensive safety and handling protocols for **5-Nitro-2-pyridineacetonitrile** (CAS No. 123846-66-2), a compound of interest for researchers and professionals in drug development and chemical synthesis. Given that the toxicological properties of this specific molecule have not been fully investigated, this document synthesizes data from structurally related compounds to establish a robust framework for its safe utilization in a laboratory setting.^{[1][2]} The procedures outlined herein are grounded in established principles of chemical safety to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Risk Assessment

5-Nitro-2-pyridineacetonitrile incorporates three key functional groups that dictate its hazard profile: a pyridine ring, a nitro group, and an acetonitrile moiety. This combination suggests a significant potential for toxicity and reactivity. The primary hazards are anticipated to be acute toxicity via oral, dermal, and inhalation routes, as well as irritation to the skin and eyes.^{[2][3][4]} ^{[5][6]}

The aromatic nitro group suggests potential for systemic effects, including methaemoglobinemia, which is characterized by headache, cardiac dysrhythmias, and cyanosis (a blue discoloration of the blood).^[5] The acetonitrile functional group is associated with the risk of releasing hydrogen cyanide upon decomposition, a highly toxic substance.^[1]

Inferred GHS Classification

Based on data from analogous compounds, the following Globally Harmonized System (GHS) classifications are anticipated for **5-Nitro-2-pyridineacetonitrile**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	Toxic or Harmful if swallowed[2][3][5]
Acute Toxicity, Dermal	Category 3 or 4	Toxic or Harmful in contact with skin[1][2][3]
Acute Toxicity, Inhalation	Category 3 or 4	Toxic or Harmful if inhaled[2][3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation[1][2][7][8]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation[1][2][7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation[2][4][5]

Physical and Chemical Properties

Understanding the physical properties of **5-Nitro-2-pyridineacetonitrile** is crucial for its appropriate handling and storage.

Property	Value
Molecular Formula	C ₇ H ₅ N ₃ O ₂
Molecular Weight	163.13 g/mol
Appearance	Brown to reddish-brown solid
Melting Point	66.0-66.5 °C
Boiling Point	342 °C
Density	1.351 g/cm ³
Flash Point	161 °C
Storage Temperature	2-8°C under inert gas
(Data sourced from ChemicalBook) [9]	

Exposure Controls and Personal Protection

A multi-layered approach to exposure control, combining engineering controls and personal protective equipment (PPE), is mandatory.

Engineering Controls

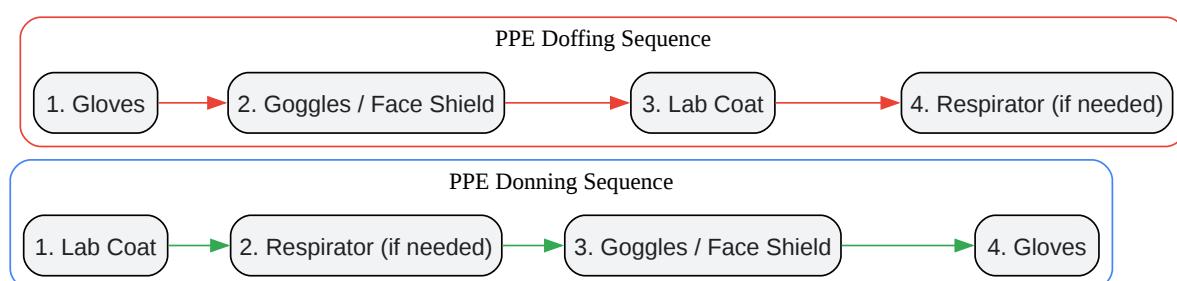
- Chemical Fume Hood: All handling of **5-Nitro-2-pyridineacetonitrile**, including weighing, transferring, and preparing solutions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[3\]](#)
- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation where the compound is handled.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent dermal, ocular, and respiratory exposure.

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 specifications.[1][10] A face shield should be worn in addition to goggles when there is a splash hazard.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile) inspected for integrity before each use. Dispose of contaminated gloves properly.[7][11]
 - Lab Coat: A flame-retardant lab coat or chemical-resistant apron must be worn to protect against skin contact.
- Respiratory Protection: If there is a risk of generating dust or aerosols that cannot be controlled by a fume hood, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1][2]

Workflow for Donning and Doffing PPE



[Click to download full resolution via product page](#)

Caption: Sequential workflow for correctly donning and doffing Personal Protective Equipment (PPE).

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is essential to mitigate risks.

Handling

- Work Area Preparation: Designate a specific area within a chemical fume hood for handling the compound. Ensure the area is clean and free of incompatible materials.
- Avoid Generation of Dust/Aerosols: Handle the solid material carefully to avoid creating dust. [\[5\]](#)
- Grounding: When transferring the substance, ground and bond containers and receiving equipment to prevent static discharge, which could be an ignition source. [\[5\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. [\[2\]](#)[\[4\]](#) Wash hands and face thoroughly after handling the compound and before leaving the work area. [\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Contaminated Clothing: Remove and wash contaminated clothing before reuse. [\[5\]](#)[\[7\]](#)

Storage

- Container: Keep the container tightly closed and properly labeled. [\[1\]](#)[\[3\]](#)[\[7\]](#)
- Location: Store in a cool, dry, and well-ventilated area designated for toxic chemicals. [\[1\]](#)[\[3\]](#)[\[7\]](#)
The recommended storage temperature is between 2-8°C. [\[9\]](#)
- Light Sensitivity: Protect the compound from light, as related pyridine compounds can be light-sensitive. [\[1\]](#)
- Incompatibilities: Segregate from incompatible materials. Violent reactions can occur when certain chemicals are mixed. [\[12\]](#)
 - Strong Oxidizing Agents: Avoid storage near strong oxidizers. [\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Strong Acids and Bases: Store away from strong acids and bases. [\[2\]](#)[\[5\]](#)
 - Heat and Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [\[1\]](#)[\[5\]](#)

Emergency Procedures

A clear, rehearsed emergency plan is critical. Immediate and appropriate action can significantly reduce the severity of an incident.

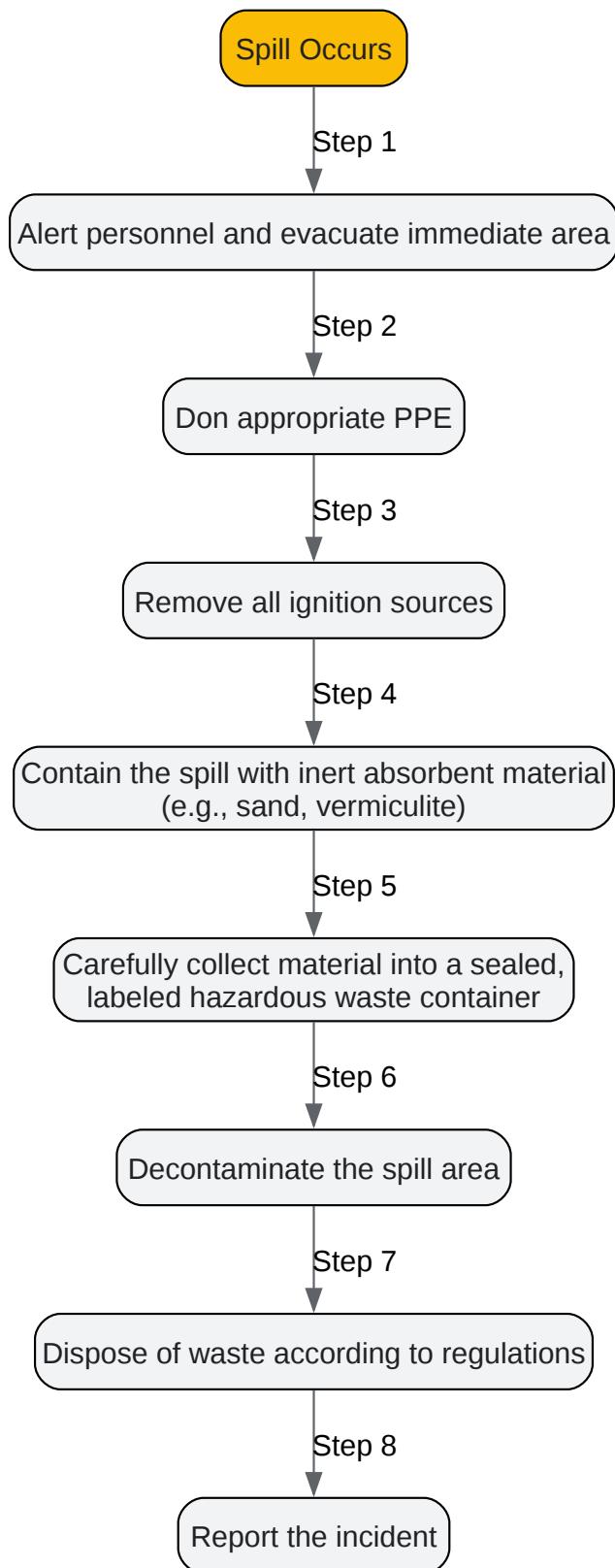
Personal Exposure

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. [7] [13] Remove contact lenses if present and easy to do. [7] Seek immediate medical attention. [2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. [7] [8] [13] Seek immediate medical attention if irritation persists or if symptoms develop. [1] [7]
Inhalation	Move the individual to fresh air immediately. [1] [13] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth if the substance was ingested or inhaled). [1] [2] Seek immediate medical attention. [1] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [2] [4] Never give anything by mouth to an unconscious person. [11] Seek immediate medical attention. [1] [3]

Spill Response

For any spill, prioritize personal safety and environmental protection.

Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a chemical spill in the laboratory.

Fire Response

- **Extinguishing Media:** Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam extinguisher.[2][3]
- **Hazards:** The compound is combustible and may explode when heated.[1] Thermal decomposition can produce toxic gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen cyanide.[1][5][8]
- **Firefighter Precautions:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][5][8]

Disposal Considerations

Chemical waste must be managed responsibly to prevent environmental contamination and ensure regulatory compliance.

- **Classification:** **5-Nitro-2-pyridineacetonitrile** must be treated as hazardous waste.
- **Procedure:** Dispose of the compound and any contaminated materials (e.g., gloves, absorbent pads) in a designated, sealed, and properly labeled hazardous waste container.[1]
- **Regulations:** All disposal practices must comply with local, regional, and national hazardous waste regulations.[1][2][8] Do not empty into drains.[1]

Conclusion

While **5-Nitro-2-pyridineacetonitrile** is a valuable intermediate in chemical research, its structural features suggest significant health hazards. A thorough understanding of these risks, coupled with strict adherence to the engineering controls, personal protective equipment, and handling protocols detailed in this guide, is paramount for its safe use. By fostering a proactive safety culture, researchers can mitigate risks and ensure a secure laboratory environment.

References

- Princeton University Environmental Health and Safety. (n.d.). Section 3: Emergency Procedures.
- New York State Department of Environmental Conservation. (2016, April 7). Chemical Storage and Handling Recommendations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. jubilantingrevia.com [jubilantingrevia.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- 9. 123846-66-2 CAS MSDS (5-Nitro-2-pyridineacetonitrile) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. 2-Hydroxy-5-nitropyridine(5418-51-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. extapps.dec.ny.gov [extapps.dec.ny.gov]
- 13. ehs.princeton.edu [ehs.princeton.edu]
- To cite this document: BenchChem. [safety and handling precautions for 5-Nitro-2-pyridineacetonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b056153#safety-and-handling-precautions-for-5-nitro-2-pyridineacetonitrile\]](https://www.benchchem.com/product/b056153#safety-and-handling-precautions-for-5-nitro-2-pyridineacetonitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com